

Personal protective equipment for handling Chlorothalonil-13C2

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Compound of Interest

Compound Name: Chlorothalonil-13C2

Cat. No.: B12402729

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Essential Safety and Handling Guide for Chlorothalonil-13C2

This guide provides critical safety and logistical information for the handling and disposal of **Chlorothalonil-13C2** in a laboratory setting. Adherence to these procedures is essential to ensure the safety of researchers and to maintain a safe working environment. Chlorothalonil is a hazardous substance that can be fatal if inhaled, causes serious eye damage, may cause an allergic skin reaction, and is suspected of causing cancer.^{[1][2][3][4][5]}

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **Chlorothalonil-13C2**. The following table summarizes the required PPE for various laboratory activities.

Activity	Eye/Face Protection	Skin and Body Protection	Respiratory Protection	Hand Protection
Weighing and Aliquoting (Solid Form)	Safety goggles with side shields or a face shield[6][7]	Laboratory coat, long pants, and closed-toe shoes. A chemical-resistant apron is recommended. [7][8]	A NIOSH-approved respirator with a particulate filter (e.g., N95, P100) is required to prevent inhalation of dust particles.[8][9]	Chemical-resistant gloves (e.g., nitrile, neoprene).[7]
Handling Solutions	Chemical splash goggles or a face shield.[6][7][8]	Chemical-resistant apron over a laboratory coat, long pants, and closed-toe shoes.[7]	Work in a certified chemical fume hood. If a fume hood is not available, a respirator with an organic vapor cartridge and a particulate pre-filter is required.	Elbow-length chemical-resistant gloves (e.g., PVC, nitrile, butyl).[7][10]
Spill Cleanup	Chemical splash goggles and a face shield.[6]	Chemical-resistant suit or coveralls, and chemical-resistant boots. [6]	A full-face respirator with appropriate cartridges for organic vapors and particulates is required.[7][9]	Heavy-duty chemical-resistant gloves. [6]
Waste Disposal	Safety glasses with side shields.	Laboratory coat and closed-toe shoes.	Not generally required if waste is properly contained.	Chemical-resistant gloves.

General PPE Guidelines:

- Never wear leather or cloth gloves as they can absorb the chemical.[6][8]
- Wear pants over boots to prevent chemicals from entering the boots.[11]
- Wash reusable PPE after each use and inspect for damage before reuse.[6][11]
- Contaminated clothing should be removed immediately and laundered separately from other clothing before reuse.[12][13]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Chlorothalonil-13C2** is crucial for minimizing exposure risk.

2.1. Preparation:

- Designate a Work Area: All work with **Chlorothalonil-13C2** should be conducted in a designated area, such as a chemical fume hood, with restricted access.
- Gather Materials: Before starting, ensure all necessary PPE, handling equipment (e.g., spatulas, glassware), and waste containers are readily available.
- Review Safety Data Sheet (SDS): Although a specific SDS for the 13C2 isotopologue may not be available, review the SDS for Chlorothalonil.[2][3][4][5]
- Don PPE: Put on all required PPE as outlined in the table above before entering the designated work area.

2.2. Handling:

- Weighing: If working with solid **Chlorothalonil-13C2**, weigh the material in a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation. Use a wet method to reduce dust during clean-up if necessary.[12]
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Avoid Contact: Do not touch your face, eyes, or other exposed skin with gloved hands.

- No Eating or Drinking: Do not eat, drink, or smoke in the laboratory where **Chlorothalonil-13C2** is handled.[\[12\]](#)

2.3. Post-Handling:

- Decontaminate: Clean all equipment and the work surface with an appropriate solvent and detergent.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination. Remove gloves first, followed by goggles/face shield, and then the lab coat.
- Wash Hands: Wash hands thoroughly with soap and water after removing PPE.[\[13\]](#)

Disposal Plan

Proper disposal of **Chlorothalonil-13C2** and associated waste is critical to prevent environmental contamination.

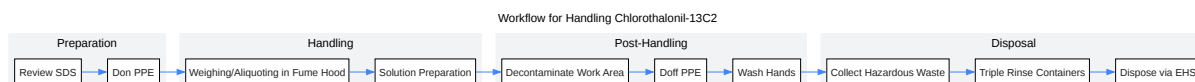
- Waste Classification: All waste contaminated with **Chlorothalonil-13C2**, including empty containers, used PPE, and cleaning materials, must be treated as hazardous waste.[\[12\]](#)
- Containerization:
 - Collect all solid and liquid waste in clearly labeled, sealed, and compatible containers.
 - For empty containers, triple rinse with a suitable solvent.[\[14\]](#) The rinsate should be collected as hazardous waste.[\[14\]](#)
 - Do not dispose of undiluted chemicals on-site.[\[10\]](#)
- Disposal:
 - Arrange for the disposal of hazardous waste through your institution's environmental health and safety office.
 - Do not pour any **Chlorothalonil-13C2** waste down the drain or dispose of it with regular trash.[\[10\]](#)

- Chlorothalonil is very toxic to aquatic life; prevent it from entering waterways.[1][2][10][13]

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and rinse the affected skin with plenty of soap and water for 15-20 minutes.[13][14]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[12][14] Seek immediate medical attention.[14]
- Inhalation: Move the person to fresh air. If the person is not breathing, call for emergency medical assistance and provide artificial respiration if trained to do so.[13][14]
- Spill:
 - Evacuate the area.
 - Wear appropriate PPE, including respiratory protection.
 - Contain the spill using an absorbent material like sand or earth.[10]
 - Collect the spilled material and absorbent into a sealed container for hazardous waste disposal.[10][12]
 - Clean the spill area with a detergent and water.

Workflow for Handling Chlorothalonil-13C2



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